

# A Comparative Analysis of Shear Strength: Permabond 910 vs. Epoxy Adhesives

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## Compound of Interest

Compound Name: Permabond 910

Cat. No.: B1167610

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In the realm of materials science and engineering, the selection of an appropriate adhesive is paramount to ensuring the structural integrity and longevity of a bonded assembly. This guide provides a detailed comparison of the shear strength of **Permabond 910**, a methyl cyanoacrylate adhesive, with that of traditional epoxy adhesives. This objective analysis is intended to assist researchers, scientists, and drug development professionals in making informed decisions for their specific applications.

## Quantitative Data Summary

The shear strength of an adhesive is a critical performance metric, indicating its ability to resist forces that cause the internal layers of the material to slide against each other. The following table summarizes the typical shear strengths of **Permabond 910** on various substrates compared to a general range for epoxy adhesives.

Adhesive Type	Substrate	Shear Strength (N/mm <sup>2</sup> )	Shear Strength (psi)
Permabond 910	Steel	23 - 29	3300 - 4200
Aluminum	13 - 15	1900 - 2200	
Brass	21	3000	
Stainless Steel	21	3000	
ABS, PVC, Polycarbonate	>6 - 10	>870 - 1450	
Epoxy Adhesives (Typical Range)	Metals (General)	12 - 30+	1740 - 4350+
Composites	Up to 25	Up to 3625	

Note: The shear strength of epoxy adhesives can vary significantly based on the specific formulation (e.g., two-part, heat-cured), surface preparation, and curing process. High-strength structural epoxies can achieve shear strengths exceeding 30 N/mm<sup>2</sup> (4350 psi).[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Comparative Performance Overview

**Permabond 910**, a methyl cyanoacrylate, is renowned for its rapid fixture time and strong bonds on a variety of substrates, particularly metals.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) Its primary advantages lie in its ease of use as a single-component system and fast curing at room temperature.[\[5\]](#)[\[6\]](#)[\[8\]](#)

Epoxy adhesives, on the other hand, are two-part systems (resin and hardener) that generally offer higher shear strength and greater versatility.[\[10\]](#)[\[11\]](#) They are often the preferred choice for structural bonding applications requiring high load-bearing capacity and resistance to environmental factors.[\[10\]](#)[\[12\]](#) While cyanoacrylates like **Permabond 910** provide good initial strength quickly, epoxies typically offer superior long-term durability and impact resistance.[\[2\]](#)[\[10\]](#)

## Experimental Protocols: Measuring Shear Strength

The standard methodology for determining the shear strength of adhesives is outlined in ASTM D1002. This test is widely used to ensure consistent and comparable results across different

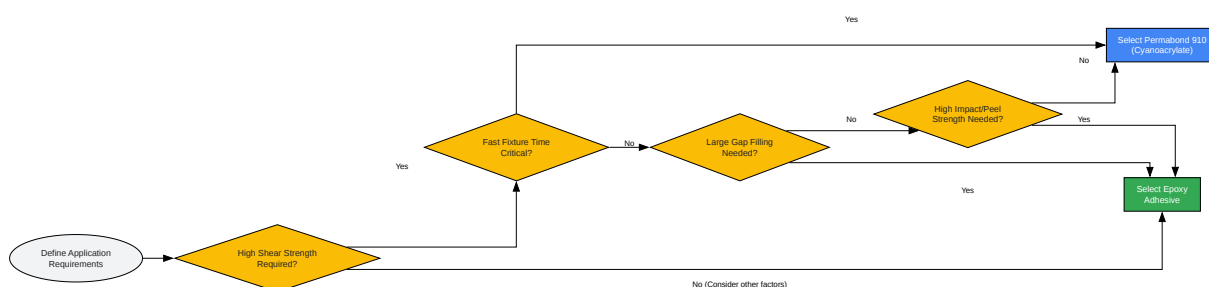
adhesive systems.

ASTM D1002: Standard Test Method for Apparent Shear Strength of Single-Lap-Joint Adhesively Bonded Metal Specimens by Tension Loading (Metal-to-Metal)

- Specimen Preparation:
  - Metal strips of a standard dimension (typically 1 inch wide) are used as the substrates.
  - The surfaces to be bonded are cleaned and prepared according to the adhesive manufacturer's recommendations to remove any contaminants that could interfere with adhesion.
  - The adhesive is applied to one of the substrates, and the two strips are overlapped to create a single-lap joint with a specified bond area (e.g., 0.5 square inches).<sup>[3]</sup>
  - The bonded specimen is then allowed to cure under specified conditions (time, temperature, and pressure).
- Testing Procedure:
  - The cured specimen is placed in the grips of a universal testing machine.
  - A tensile load is applied to the specimen at a controlled rate, pulling the two metal strips apart in the plane of the bond.<sup>[13][14]</sup>
  - The force required to cause the bonded joint to fail is recorded.
- Data Calculation:
  - The shear strength is calculated by dividing the maximum load at failure by the bond area. The result is typically expressed in pounds per square inch (psi) or megapascals (MPa).

## Logical Flow for Adhesive Selection

The selection of an appropriate adhesive involves considering several factors beyond just shear strength. The following diagram illustrates a logical workflow for choosing between a cyanoacrylate like **Permabond 910** and an epoxy adhesive.



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- To cite this document: BenchChem. [A Comparative Analysis of Shear Strength: Permabond 910 vs. Epoxy Adhesives]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1167610#shear-strength-of-permabond-910-compared-to-epoxy-adhesives]

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